Introduction: The Significance of 2-Nitropropanoic Acid

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Compound of Interest

Compound Name: *2-Nitropropanoic acid*

Cat. No.: *B8295161*

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2-Nitropropanoic acid is a small organic molecule featuring two highly influential functional groups: a carboxylic acid and a nitro group. Its structural simplicity belies a complex electronic environment that makes it an excellent subject for spectroscopic study. Accurate characterization is paramount for its application in chemical synthesis and as a potential building block in pharmaceutical development. ^{13}C NMR spectroscopy offers direct, non-destructive insight into the carbon skeleton, providing unambiguous data for structural confirmation and purity assessment.

Theoretical Principles: Unpacking the Electronic Environment

The ^{13}C NMR chemical shifts in **2-nitropropanoic acid** are primarily dictated by the powerful inductive effects of the attached functional groups. Understanding these effects is crucial for predicting and assigning the spectrum.

- Inductive Effects: Both the carboxylic acid (-COOH) and the nitro group ($-NO_2$) are strongly electron-withdrawing groups (-I effect).[1] They pull electron density away from the adjacent carbon atoms. This "deshielding" effect causes the carbon nuclei to experience a stronger

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external magnetic field, thus they resonate at a higher frequency, or further "downfield" (higher ppm value).[2]

- The Carboxyl Carbon (C1): The C1 carbon is double-bonded to one oxygen and single-bonded to another, making it highly electron-deficient. Consequently, it is significantly deshielded and appears far downfield in the spectrum, typically in the 160-185 ppm range for carboxylic acids.[3][4] While it is bonded to two electronegative oxygen atoms, resonance involving the oxygen lone pair provides some shielding effect, causing it to appear slightly upfield compared to the carbonyl carbons of ketones or aldehydes (which are typically >190 ppm).[5][6]

- The α-Carbon (C2): The C2 carbon is subject to the intense inductive pull from both the directly attached nitro group and the adjacent carboxyl group. The nitro group's deshielding effect is particularly strong. This synergistic effect means the C2 carbon will be the most deshielded of the aliphatic carbons.

- The Methyl Carbon (C3): The C3 carbon is influenced to a lesser extent. The inductive effect diminishes with distance, so while it will be slightly deshielded compared to a simple alkane, it will appear the furthest "upfield" (lowest ppm value) of the three carbons in the molecule.

The diagram below illustrates these intramolecular electronic influences.

Caption: Inductive effects in **2-nitropropanoic acid** deshielding C1 and C2.

Predicted ^{13}C NMR Chemical Shifts

While experimental data for this specific molecule is not widely published, we can generate highly reliable in silico predictions based on established algorithms that model the electronic factors discussed above. These predictions serve as a robust hypothesis that can be confirmed experimentally using the protocol outlined in the next section.

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Carbon Atom	Functional Group Environment	Predicted Chemical Shift (δ, ppm)	Rationale for Prediction
C1	Carboxylic Acid (-COOH)	~170 ppm	Typical range for a carboxylic acid carbon[7][8]; highly deshielded by two oxygen atoms.
C2	α-Carbon (-CH(NO_2)-)	~85 ppm	Strongly deshielded by the adjacent nitro group and, to a lesser extent, the carboxyl group.
C3	Methyl (-CH_3)	~15 ppm	Aliphatic carbon, only slightly deshielded by the proximity to the electron-withdrawing groups.

Table 1: Predicted ^{13}C NMR chemical shifts for 2-nitropropanoic acid. Predictions are generated based on standard chemical shift databases and computational models.[9][10]

Experimental Protocol for Spectrum Acquisition

This section provides a self-validating, step-by-step protocol for acquiring a high-quality, proton-decoupled ^{13}C NMR spectrum of **2-nitropropanoic acid**. The causality behind each step is explained to ensure scientific integrity and reproducibility.

Sample Preparation

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- Analyte Weighing: Accurately weigh 20-50 mg of high-purity **2-nitropropanoic acid**. A higher concentration is required for ^{13}C NMR compared to ^{1}H NMR due to the low natural abundance (1.1%) of the ^{13}C isotope.[11]

- Solvent Selection: Choose a suitable deuterated solvent. For **2-nitropropanoic acid**, DMSO-d_6 (Deuterated Dimethyl Sulfoxide) is the recommended choice.

  - Causality: The molecule's polarity and acidic proton necessitate a polar, aprotic solvent to ensure complete dissolution and minimize complex hydrogen-bonding interactions that could broaden signals.[3][12] Chloroform-d ($CDCl_3$) may not be suitable due to poor solubility. The choice of solvent will influence the exact chemical shifts.[13]

- Dissolution: Dissolve the analyte in approximately 0.6-0.7 mL of DMSO-d_6 in a clean vial before transferring to a 5 mm NMR tube.

- Internal Standard (Optional but Recommended): Add a small amount of Tetramethylsilane (TMS) as an internal reference and set its chemical shift to 0.00 ppm during processing. If using a solvent that is not miscible with TMS, an external reference or referencing to the known solvent residual peak is necessary.[14][15]

NMR Spectrometer Setup and Data Acquisition

The following parameters are based on a standard 400 MHz NMR spectrometer and should be adjusted as necessary based on the available instrumentation.[16][17]

- Insert Sample and Lock: Place the NMR tube in the spectrometer. Lock the field frequency onto the deuterium signal of the DMSO-d_6 solvent.

- Tuning and Shimming: Tune the ^{13}C probe to the correct frequency. Perform an automated or manual shimming procedure to optimize the magnetic field homogeneity, which is critical for achieving sharp, well-resolved peaks.[18]

- Acquisition Parameters: Load a standard proton-decoupled ^{13}C experiment (e.g., zgpg30 on Bruker systems).

  - Spectral Width (SW): Set to a range of ~220 ppm to ensure all carbons, especially the downfield carboxyl carbon, are captured.

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- Number of Scans (NS): Set to a minimum of 1024 scans. This is necessary to achieve an adequate signal-to-noise ratio for the low-abundance ^{13}C nuclei.[19]
- Relaxation Delay (D1): Set to 5-10 seconds.
  - Causality (Trustworthiness Pillar): This is the most critical parameter for quantitative accuracy. The C1 carboxyl carbon is quaternary (no attached protons) and thus has a very long spin-lattice relaxation time (T_1). A short delay would lead to signal saturation, making the peak appear significantly smaller than it should be, or even causing it to be missed entirely. A long delay ensures the nucleus fully relaxes between pulses, providing a more reliable signal intensity.[2][17]
- Acquisition Time (AQ): Aim for an acquisition time of ~1-2 seconds to ensure good digital resolution.

Data Processing

- Fourier Transform: Apply an exponential multiplying function (line broadening, LB = 1-2 Hz) to the Free Induction Decay (FID) to improve the signal-to-noise ratio, followed by a Fourier transform.
- Phasing and Baseline Correction: Manually or automatically phase the spectrum to ensure all peaks are in the positive absorption mode. Apply a baseline correction algorithm to produce a flat, even baseline.
- Referencing: Calibrate the spectrum by setting the TMS peak to 0.00 ppm or, if TMS is not used, by setting the central peak of the DMSO-d_6 multiplet to 39.52 ppm.
- Peak Picking: Identify and label the chemical shift of the three distinct peaks in the spectrum.

The entire workflow is summarized in the following diagram.

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